

SIMR3030: Application Notes and Protocols for Cancer Research

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Compound of Interest

Compound Name: SIMR3030

Cat. No.: B12407265

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Introduction

SIMR3030 is a novel, potent, and highly selective small molecule inhibitor of the PI3K/Akt/mTOR signaling pathway, a critical cellular cascade that is frequently dysregulated in a wide range of human cancers. By targeting key components of this pathway, **SIMR3030** has demonstrated significant anti-proliferative and pro-apoptotic activity in preclinical cancer models. These application notes provide an overview of the key applications of **SIMR3030** in cancer research and detailed protocols for its use in in vitro and in vivo studies.

Mechanism of Action

SIMR3030 exerts its anti-cancer effects by specifically targeting the Phosphoinositide 3-kinase (PI3K) family of lipid kinases. Dysregulation of the PI3K/Akt/mTOR pathway is a common event in tumorigenesis, leading to uncontrolled cell growth, proliferation, survival, and angiogenesis. **SIMR3030** effectively blocks this signaling cascade, thereby inhibiting tumor progression.

Quantitative Data Summary

The following tables summarize the in vitro and in vivo efficacy of **SIMR3030** across various cancer models.

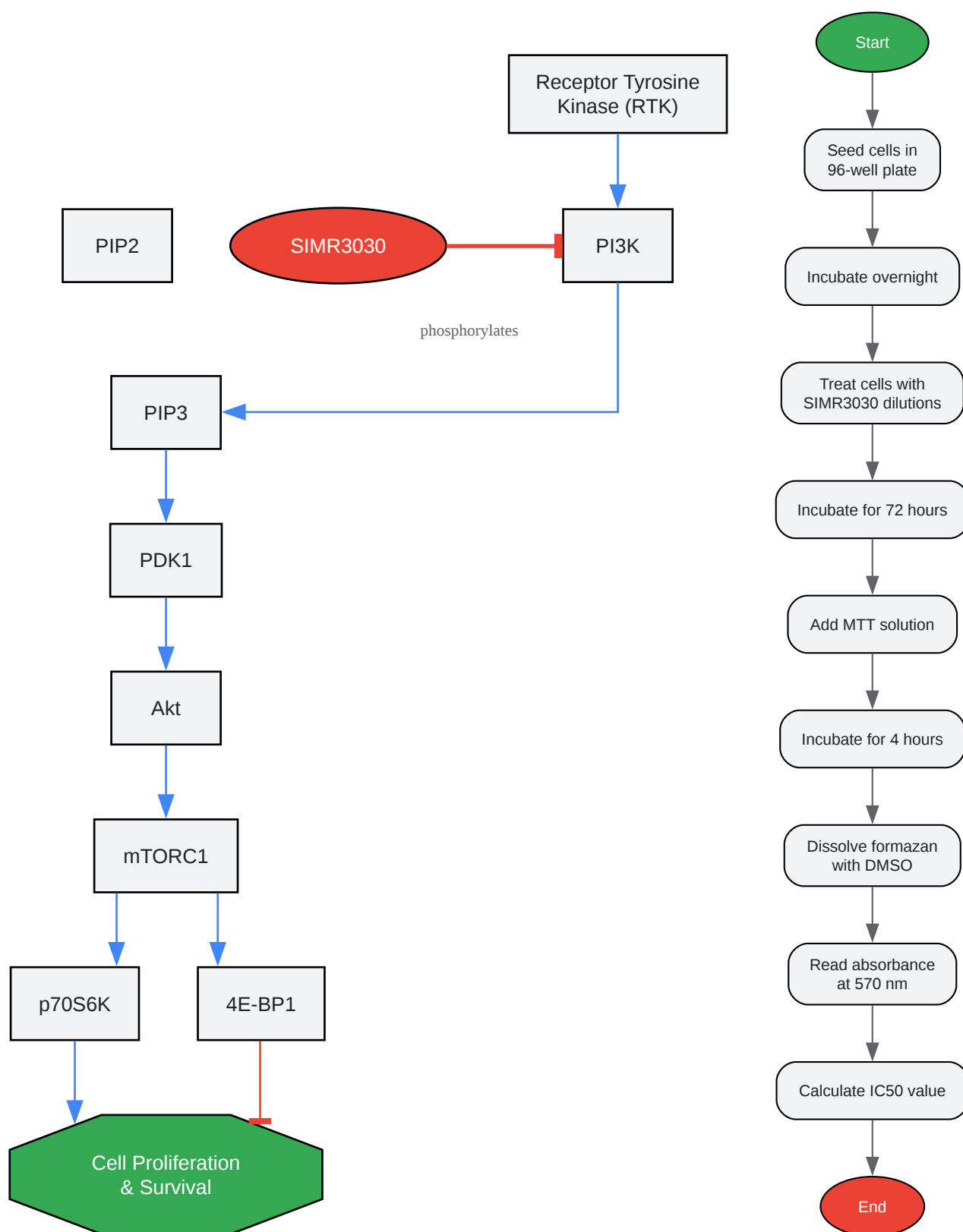
Table 1: In Vitro IC50 Values of **SIMR3030** in Human Cancer Cell Lines

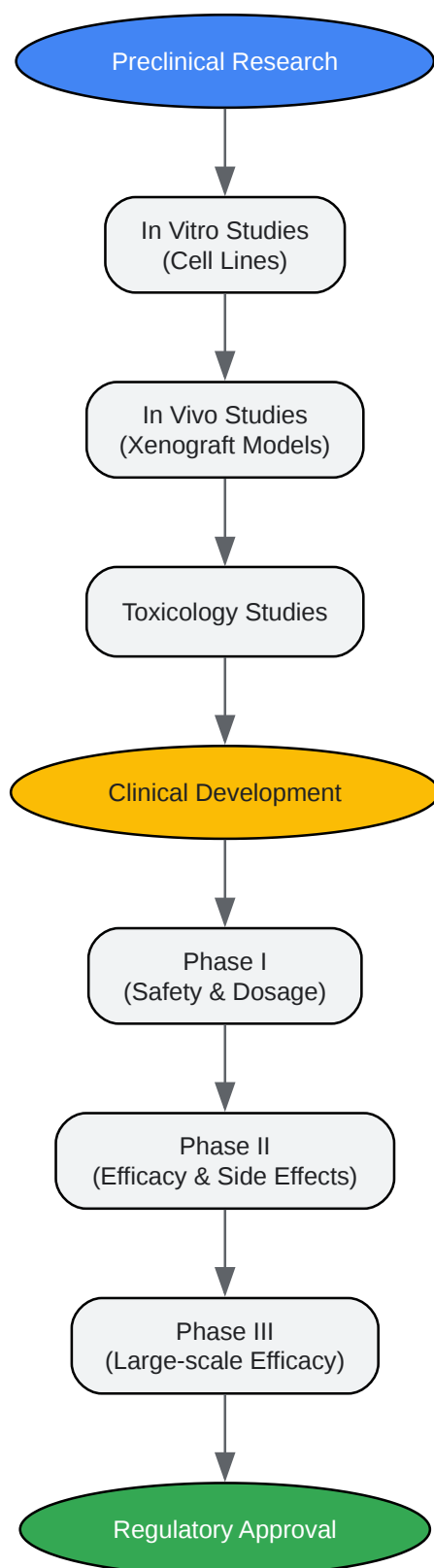
Cell Line	Cancer Type	IC50 (nM)
MCF-7	Breast Cancer	15
PC-3	Prostate Cancer	25
A549	Lung Cancer	50
U87 MG	Glioblastoma	10
HT-29	Colorectal Cancer	30

Table 2: In Vivo Efficacy of **SIMR3030** in Xenograft Models

Xenograft Model	Treatment Group	Tumor Growth Inhibition (%)
MCF-7	Vehicle Control	0
SIMR3030 (10 mg/kg)	65	
U87 MG	Vehicle Control	0
SIMR3030 (10 mg/kg)	75	

Signaling Pathway





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